"purification techniques for 5-Methoxy-2-nitro-N-propylaniline"

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Compound of Interest

Compound Name:	*5-Methoxy-2-nitro-N-propylaniline*
CAS No.:	*1437794-73-4*
Cat. No.:	*B2477771*

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Application Note: High-Purity Isolation & Purification of **5-Methoxy-2-nitro-N-propylaniline**

Executive Summary & Chemical Context

5-Methoxy-2-nitro-N-propylaniline (MNPA) is a critical intermediate, often utilized in the synthesis of solvatochromic dyes, nonlinear optical materials, and specific pharmaceutical scaffolds (e.g., kinase inhibitors).[1] Its synthesis typically involves the nucleophilic aromatic substitution or

-alkylation of 5-methoxy-2-nitroaniline.[1]

The Purification Challenge: The primary challenge in isolating MNPA is separating the target secondary amine from:

- Unreacted Starting Material: 5-Methoxy-2-nitroaniline (Primary amine).[1][2]
- Over-Alkylated Impurity: 5-Methoxy-2-nitro-N,N-dipropylaniline (Tertiary amine).[1][2]
- Regioisomers: (Rare, but possible if starting materials are impure).[1][2]

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This guide details two complementary protocols: Flash Column Chromatography for high-purity small-scale isolation, and Recrystallization for scalable process development.[1]

Physicochemical Properties & Separation Logic

Understanding the molecular behavior is the key to successful purification.

Property	Description	Purification Implication
Structure	Ortho-nitroaniline derivative	Intramolecular H-Bonding: The NH proton forms a strong hydrogen bond with the ortho-nitro oxygen.[1][2] This reduces the polarity of the NH group, making the molecule less polar than expected on Silica gel.
Basicity	Very Weak Base (to)	Acid Extraction is Ineffective: Due to the electron-withdrawing nitro group, the amine is too weakly basic to be effectively protonated by dilute acids for extraction separation.[1]
Solubility	Lipophilic (Propyl chain)	Soluble in DCM, EtOAc, Toluene.[2] Sparingly soluble in Hexane.[1][2] Insoluble in Water.[1][2]
Color	Deep Orange/Red	Visual monitoring on columns is possible without UV in many cases.[1][2]

Workflow Decision Matrix

The following logic gate determines the appropriate purification route based on crude purity and scale.

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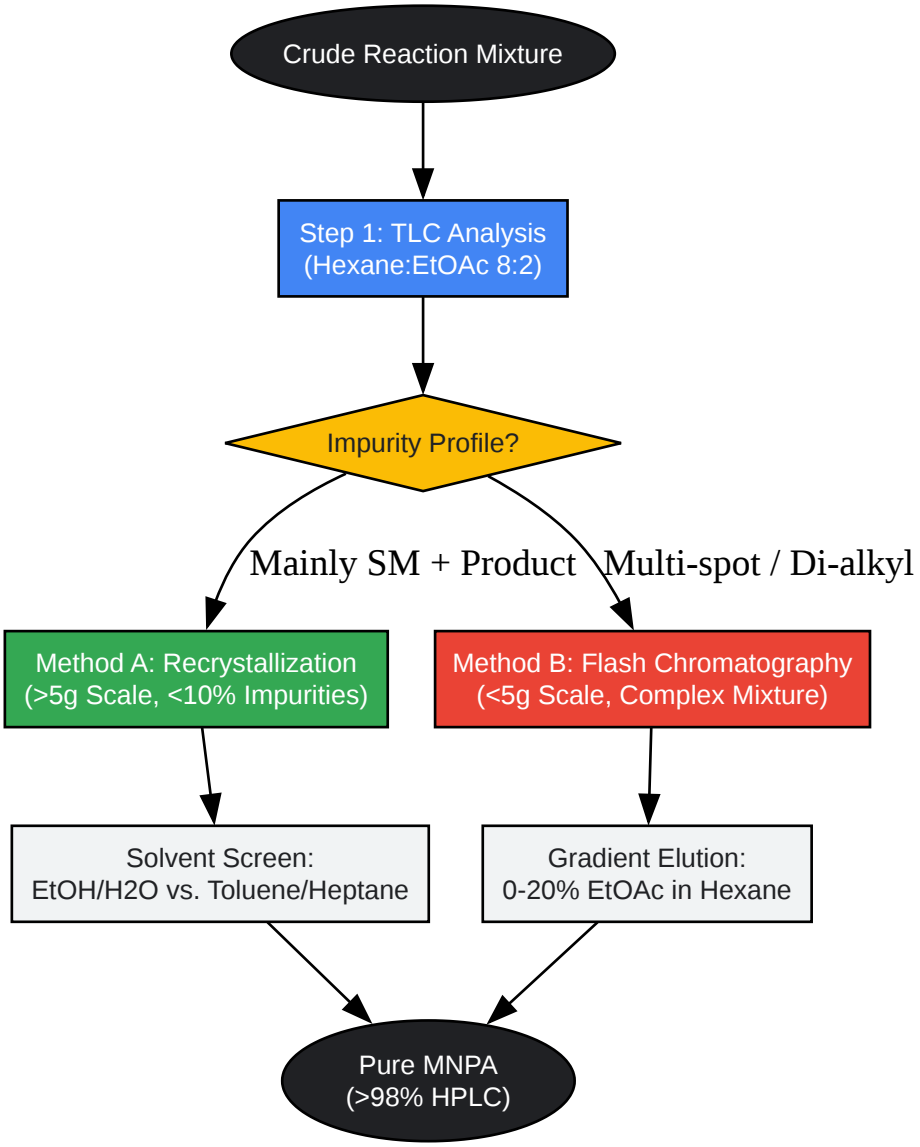

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Figure 1: Decision matrix for selecting the optimal purification pathway.

Protocol A: Flash Column Chromatography (High Purity)

Objective: Isolate MNPA from di-propylated side products and unreacted aniline.[1][2] Stationary Phase: Silica Gel 60 (230-400 mesh).[1][2] Mobile Phase: Hexane (A) / Ethyl Acetate (B).[1][2]

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Mechanism of Separation (Elution Order)

Due to the ortho-nitro effect, the elution order on silica is often counter-intuitive:

- N,N-Dipropyl (Tertiary): Elutes first (Fastest). No H-bond donor.[1][2]
- N-Propyl (Target - Secondary): Elutes second. One H-bond donor, but "tied up" internally with the nitro group.[1]
- Unreacted Aniline (Primary): Elutes last (Slowest). Two H-bond donors, more interaction with silica silanols.[1][2]

Step-by-Step Procedure

- Sample Loading: Dissolve the crude reddish oil/solid in a minimum amount of Dichloromethane (DCM).[2] Mix with silica gel (1:2 ratio by weight) and evaporate to dryness to create a "dry load" powder.
  - Why Dry Load? Liquid loading of nitroanilines in DCM can cause band broadening (tailing) due to solvent strength mismatch.[2]
- Column Packing: Pack a column with approx. 30g silica per 1g of crude.[1][2]
- Elution Gradient:
  - 0–5 min: 100% Hexane (Flush non-polar impurities).
  - 5–20 min: 0%

    10% EtOAc (Target elution zone).[1][2]
  - 20–30 min: 10%

    30% EtOAc (Flush unreacted starting material).[1][2]
- Fraction Collection:
  - Monitor at 254 nm (aromatic) and 430 nm (visible yellow/orange).[1][2]

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- The target MNPA typically elutes as a bright orange band.[2]

- Concentration: Combine pure fractions and evaporate under reduced pressure at 40°C.

Protocol B: Recrystallization (Scalable)[1][2]

Objective: Bulk purification for batches >5g. Solvent System: Ethanol (Solvent) / Water (Anti-solvent).[1][2][3]

Rationale

Nitroanilines exhibit a steep solubility curve in ethanol.[1][2] The addition of water drastically reduces solubility, forcing the hydrophobic N-propyl derivative out of solution while keeping more polar impurities (like salts or trace starting materials) in the mother liquor.

Step-by-Step Procedure

- Dissolution:
  - Place crude MNPA in an Erlenmeyer flask.
  - Add absolute Ethanol (approx. 5 mL per gram of crude).[1][2]
  - Heat to reflux (approx. 78°C) with stirring.
  - Note: If the solution is not clear, add ethanol in 1 mL increments until fully dissolved.
- Hot Filtration (Optional but Recommended):
  - If insoluble black specks are visible, filter the hot solution through a pre-warmed glass frit or Celite pad to remove mechanical impurities.
- Crystallization:
  - Remove from heat.[2][4] While still hot (~60°C), add warm distilled water dropwise until a faint turbidity (cloudiness) persists.
  - Add a few drops of ethanol to clear the solution again.[2]

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- Allow the flask to cool slowly to room temperature (25°C) over 2 hours. Do not shock cool.
- Once at room temperature, transfer to an ice bath (0-4°C) for 1 hour to maximize yield.

- Isolation:
  - Filter the orange needles using a Büchner funnel.[2][5]
  - Wash: Wash the cake with a cold 1:1 Ethanol/Water mixture.[2]
  - Dry: Vacuum dry at 45°C for 12 hours.

Analytical Validation (QC)

Verify the identity and purity using the following parameters.

Test	Expected Result for MNPA
TLC ( )	~0.45 (Hexane:EtOAc 8:2).[1][2] Distinct from SM (~0.25).[1][2]
Appearance	Bright orange/red crystalline solid.[1][2]
H NMR (CDCl)	Look for triplet (~1.0 ppm, -CH), multiplet (~1.7 ppm, -CH -), quartet/triplet (~3.2 ppm, N-CH -).[1] Key Diagnostic: Broad singlet at ~8.0 ppm (N-H), often shifted downfield due to H-bonding. [1][2]
Melting Point	Distinct sharp range (Likely 80–110°C range, specific to alkyl chain length; typically lower than parent aniline).[2]

Safety & Hazards

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- Nitroanilines: Known to be toxic by inhalation and skin contact.[1][2][6] Potential methemoglobinemia agents.[1][2] Handle in a fume hood.
- Explosion Hazard: While mono-nitro compounds are generally stable, avoid heating to dryness at temperatures >150°C.[1][2]
- Solvents: Hexane and Ethyl Acetate are flammable.[1][2]

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